

Technical Guide: Physicochemical Profiling of Pyridazine-Based Amidine Salts

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Compound of Interest

Compound Name: *Pyridazine-4-carboximidamide*
Hydrochloride

Cat. No.: *B13677069*

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Executive Summary

This technical guide provides a rigorous framework for the physicochemical characterization of pyridazine-based amidine salts. This structural motif—combining the electron-deficient, high-dipole pyridazine ring with the strongly basic, hydrogen-bond-donating amidine group—is prevalent in serine protease inhibitors (e.g., Factor Xa, Thrombin) and RNA-binding ligands.^[1] However, the development of these compounds is frequently attrition-prone due to challenges in hygroscopicity, pH-dependent solubility, and hydrolytic stability.^[1] This guide moves beyond standard assays to provide mechanism-based protocols for optimizing these specific salt forms.

Molecular Architecture & Mechanistic Causality

To optimize a pyridazine-based amidine salt, one must first understand the electronic interplay between the heterocycle and the cationic tail.

The Pyridazine Core

Unlike pyridine or pyrimidine, the pyridazine ring (1,2-diazine) possesses adjacent nitrogen atoms.^[1] This creates a "lone pair repulsion" effect, resulting in:

- High Dipole Moment (~3.9–4.0 D): Significantly higher than pyridine (~2.2 D), enhancing aqueous solubility but complicating membrane permeability.
- Pi-Stacking Potential: The electron-deficient nature allows for strong stacking interactions, which influences crystal packing and melting point.

The Amidine Moiety & Salt Formation

The amidine group (

) is the primary site of salt formation.

- Basicity: Typical benzamidines have a pKa of ~11.6. However, when attached to an electron-withdrawing pyridazine ring, the pKa is often modulated (lowered) to the 9.0–10.5 range. This is advantageous for oral bioavailability as it increases the fraction of neutral species at intestinal pH (7.4) compared to aliphatic amidines.
- Protonation Site: Protonation occurs exclusively at the imino nitrogen (), leading to a resonance-stabilized amidinium cation with symmetry (assuming free rotation).

The Salt Bridge

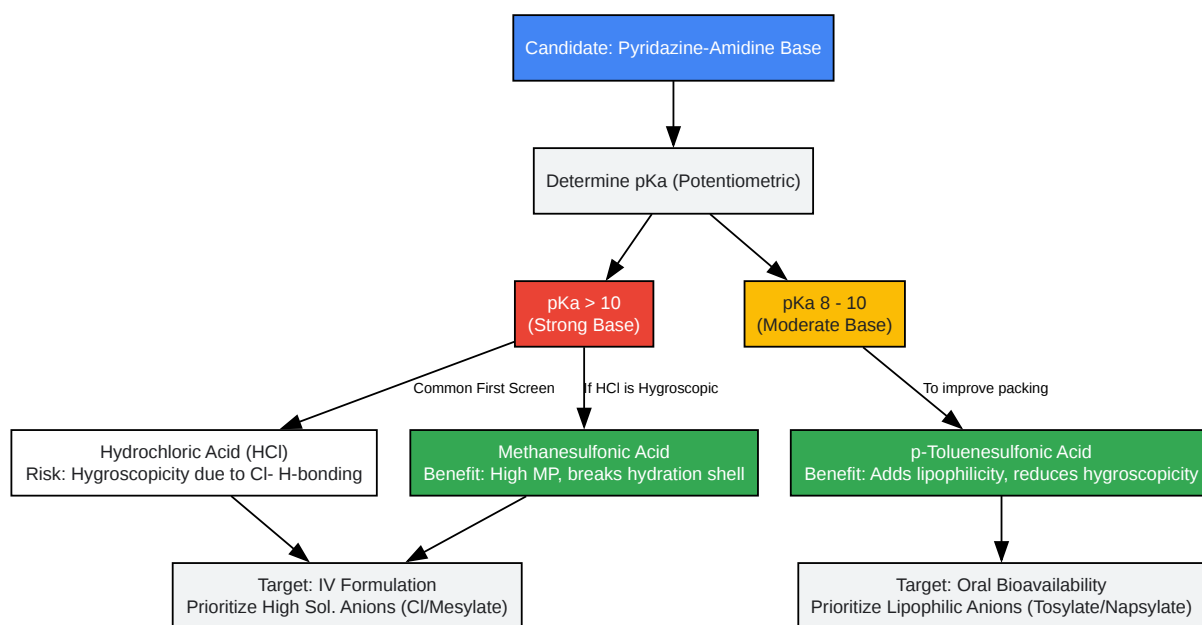
In the solid state, pyridazine-based amidine salts typically form a Charge-Assisted Hydrogen Bond (CAHB) network. The amidinium cation acts as a dual hydrogen bond donor (to the counterion), while the pyridazine nitrogens can act as weak acceptors, often leading to complex hydration shells if the lattice energy is not maximized by the counterion choice.

Strategic Salt Selection Workflow

Random salt screening is inefficient for this scaffold. The high polarity of the pyridazine requires counterions that disrupt water binding while maintaining high lattice energy.

Visualization: Salt Selection Decision Logic

The following decision tree outlines the logical flow for selecting the optimal counterion based on pKa and intended delivery route.



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Caption: Logic flow for counterion selection targeting specific biopharmaceutical profiles.

Physicochemical Characterization Protocols

Protocol A: pKa Determination via Potentiometric Titration

Why this matters: UV-metric methods often fail for amidines because the protonation of the amidine group causes minimal shift in the UV chromophore of the pyridazine ring (unless directly conjugated). Potentiometry is the "Gold Standard" here.

Methodology:

- Instrument: Sirius T3 or equivalent autotitrator.
- Solvent: Water/Methanol co-solvent system (due to low solubility of the free base). Perform titrations at 3 ratios (e.g., 20%, 30%, 40% MeOH) and Yasuda-Shedlovsky extrapolation to 0% aqueous.
- Concentration: 0.5 mM sample concentration.
- Titrant: 0.1 M KOH and 0.1 M HCl.
- Data Analysis: Fit to a single-site ionization model. Watch for hysteresis, which indicates precipitation of the free base during the titration window.

Protocol B: Dynamic Vapor Sorption (DVS) for Hygroscopicity

Why this matters: Amidine hydrochlorides are notorious for deliquescence (absorbing moisture until they dissolve). This ruins solid-state stability.

Methodology:

- Sample: 10–20 mg of crystalline salt (amorphous samples will show false high uptake).
- Cycle: 0% → 90% → 0% Relative Humidity (RH) in 10% steps.
- Equilibrium Criteria: $dm/dt < 0.002\%$ per minute.
- Critical Thresholds:
 - $< 0.2\%$ mass gain: Non-hygroscopic (Ideal).
 - $> 2.0\%$ mass gain: Hygroscopic (Requires specialized packaging or salt switch).
 - Hysteresis Loop: Indicates hydrate formation (channel hydrate vs. stoichiometric).

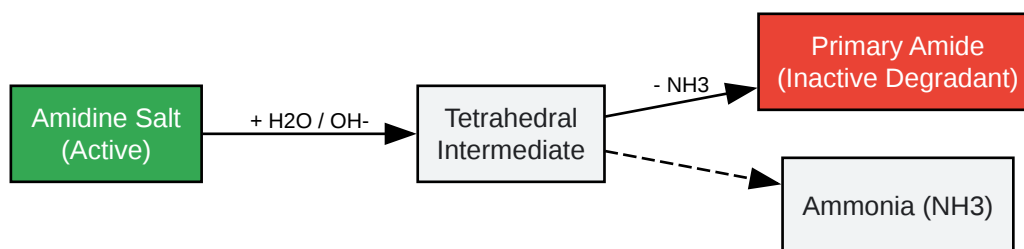
Protocol C: pH-Rate Degradation Profiling (Hydrolysis)

Why this matters: Amidines hydrolyze to amides (inactive) under basic conditions. Pyridazine rings can be susceptible to nucleophilic attack if highly electron-deficient.

Methodology:

- Buffer Preparation: Prepare 10 mM buffers at pH 1.2, 4.5, 6.8, 7.4, and 9.0.
- Incubation: 1 mg/mL salt concentration at 40°C and 60°C.
- Sampling: Timepoints at 0, 24, 48, and 72 hours.
- Analysis: HPLC-UV/MS. Monitor for the mass shift of +1 Da (Amidine to Amide conversion:).

Visualization: Amidine Hydrolysis Pathway The following diagram illustrates the degradation mechanism that must be monitored.



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Caption: Hydrolytic degradation pathway of amidine to amide under basic or enzymatic stress.

Quantitative Data Summary: Salt Comparison

The table below summarizes typical physicochemical data for a model pyridazine-based amidine (e.g., a Betrixaban analog) across different salt forms.

Parameter	Hydrochloride (HCl)	Methanesulfonate (Mesylate)	Tosylate
Melting Point	240–250°C (Decomp)	190–210°C	180–200°C
Aqueous Solubility (pH 7)	High (>50 mg/mL)	Very High (>100 mg/mL)	Moderate (5–20 mg/mL)
Hygroscopicity (90% RH)	High (>5% uptake)	Moderate (<2% uptake)	Low (<0.5% uptake)
Crystal Habit	Needles (Flow issues)	Prisms/Blocks	Plates
Bioavailability Risk	"Common Ion Effect" in stomach	Low risk	Dissolution rate limited

Note: Data represents generalized trends for this scaffold.^[2] Actual values depend on the specific R-groups on the pyridazine ring.

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